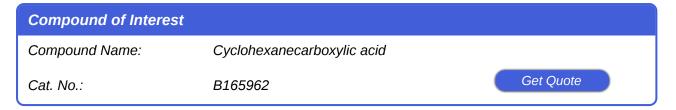


An In-Depth Technical Guide on the Thermodynamic Properties of Cyclohexanecarboxylic Acid

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **cyclohexanecarboxylic acid** (C₆H₁₁COOH). The information is compiled from various scientific sources to offer a detailed resource for professionals in research, science, and drug development. This document summarizes key quantitative data in structured tables, outlines detailed experimental protocols for major analytical techniques, and includes visualizations of experimental workflows.

Core Thermodynamic Data

The thermodynamic properties of **cyclohexanecarboxylic acid** are crucial for understanding its behavior in various chemical and biological systems. These properties govern its stability, reactivity, and phase transitions, which are fundamental parameters in process design, safety analysis, and formulation development.

Table 1: Key Thermodynamic Properties of Cyclohexanecarboxylic Acid



Property	Value	Units	Source
Molecular Formula	C7H12O2	-	INVALID-LINK
Molecular Weight	128.17	g/mol	INVALID-LINK
Melting Point	304.15 (31 °C)	К	INVALID-LINK
Boiling Point	505.15 (232 °C)	К	INVALID-LINK
Standard Solid Enthalpy of Combustion (ΔcH°solid)	-3883.7 ± 0.3	kJ/mol	INVALID-LINK
Enthalpy of Fusion (ΔfusH)	9.2	kJ/mol	INVALID-LINK

Note: The standard solid enthalpy of combustion corresponds to the reaction: $C_7H_{12}O_2(s) + 9O_2(g) \rightarrow 7CO_2(g) + 6H_2O(l)$

Experimental Protocols

The determination of thermodynamic properties relies on precise and accurate experimental techniques. The following sections detail the methodologies for two key experimental procedures used to obtain the data presented above.

Determination of Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of combustion of solid **cyclohexanecarboxylic acid** is determined using a bomb calorimeter. This technique measures the heat released when a substance is completely burned in a constant-volume container.

Experimental Workflow:





Click to download full resolution via product page

Bomb Calorimetry Experimental Workflow

Detailed Methodology:

- Sample Preparation: A known mass of high-purity cyclohexanecarboxylic acid is pressed into a pellet.
- Calorimeter Setup: The pellet is placed in a sample holder within a high-pressure stainless steel container, known as the "bomb." A fine ignition wire is positioned in contact with the sample. The bomb is then sealed and pressurized with pure oxygen to approximately 30 atm. The sealed bomb is submerged in a known quantity of water in an insulated container (the calorimeter).
- Measurement: The initial temperature of the water is recorded. The sample is then ignited by
 passing an electric current through the ignition wire. The combustion reaction releases heat,
 which is transferred to the bomb and the surrounding water, causing a temperature rise. The
 temperature of the water is monitored and recorded until it reaches a maximum and begins
 to cool.
- Data Analysis: The heat released by the combustion (q) is calculated from the temperature change, the heat capacity of the calorimeter system (determined by calibrating with a substance of known enthalpy of combustion, such as benzoic acid), and corrections for the heat of ignition and any side reactions (e.g., formation of nitric acid from residual nitrogen). The standard enthalpy of combustion (ΔcH°solid) is then calculated from the heat released and the molar mass of the sample.

Determination of Heat Capacity and Entropy using Adiabatic Calorimetry



Adiabatic calorimetry is a technique used to measure the heat capacity of a substance as a function of temperature. By integrating the heat capacity data from near absolute zero, the standard molar entropy can be determined. While specific experimental data for the heat capacity and entropy of **cyclohexanecarboxylic acid** is not readily available in the searched literature, the methodology described for its derivatives is applicable.

Experimental Workflow:



Click to download full resolution via product page

 To cite this document: BenchChem. [An In-Depth Technical Guide on the Thermodynamic Properties of Cyclohexanecarboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165962#thermodynamic-properties-of-cyclohexanecarboxylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com